

In-Depth Technical Guide: Ethyl 3-hydroxy-3-methylbutanoate-d6

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-3-methylbutanoate-d6*

Cat. No.: *B15556995*

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This technical guide provides comprehensive structural information on **Ethyl 3-hydroxy-3-methylbutanoate-d6**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines a plausible experimental protocol for its synthesis, and includes detailed visualizations to illustrate its structure and synthetic pathway.

Core Structural and Physical Data

Ethyl 3-hydroxy-3-methylbutanoate-d6 is the deuterated analogue of Ethyl 3-hydroxy-3-methylbutanoate. The deuterium labeling at the two methyl groups of the isopropanol moiety makes it a valuable internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Ethyl 3-hydroxy-3-methylbutanoate-d6** and its non-deuterated counterpart for comparison.

Property	Value (Ethyl 3-hydroxy-3-methylbutanoate-d6)	Value (Ethyl 3-hydroxy-3-methylbutanoate)
CAS Number	30385-86-5	18267-36-2[2]
Molecular Formula	C ₇ H ₈ D ₆ O ₃	C ₇ H ₁₄ O ₃ [2]
Molecular Weight	152.22 g/mol	146.18 g/mol [2]
Appearance	Liquid	Colorless Liquid
Density	~1.0 g/cm ³ (estimated)	1.003 g/cm ³
Boiling Point	~215.7 °C at 760 mmHg (estimated)[3]	186-187 °C at 760 mmHg
Flash Point	~83.8 °C (estimated)[3]	71 °C
InChI Key	HKEDUIGHSRRIKD-XERRXZQWSA-N[3]	HKEDUIGHSRRIKD-UHFFFAOYSA-N[2]
SMILES	CCOC(=O)CC(C([2H])([2H])([2H])(C([2H])([2H])[2H])O	CCOC(=O)CC(C)(C)O[4]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Ethyl 3-hydroxy-3-methylbutanoate-d6** is not readily available in published literature, a plausible and widely used method would be the Reformatsky reaction. This reaction involves the condensation of an α -halo ester with a ketone in the presence of zinc metal.[5][6] For the synthesis of the target deuterated compound, deuterated acetone (acetone-d6) would be used as the ketone.

Plausible Synthesis Protocol via Reformatsky Reaction

Materials:

- Ethyl bromoacetate
- Zinc dust (activated)
- Acetone-d6

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis under inert atmosphere

Procedure:

- **Activation of Zinc:** Zinc dust is activated by stirring with dilute hydrochloric acid, followed by washing with water, ethanol, and diethyl ether, and then dried under vacuum.
- **Reaction Setup:** A three-necked round-bottom flask equipped with a dropping funnel, a reflux condenser with a drying tube, and a magnetic stirrer is flushed with an inert gas (e.g., argon or nitrogen).
- **Initiation:** A small portion of ethyl bromoacetate and acetone-d₆ dissolved in anhydrous diethyl ether is added to the flask containing activated zinc. The mixture is gently warmed to initiate the reaction, which is indicated by the disappearance of the shiny zinc surface and the formation of a grayish, cloudy suspension.
- **Addition of Reactants:** The remaining solution of ethyl bromoacetate and acetone-d₆ in anhydrous diethyl ether is added dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction Completion:** After the addition is complete, the reaction mixture is refluxed for an additional 30-60 minutes to ensure complete conversion.
- **Work-up:** The reaction mixture is cooled to room temperature and then poured into a beaker containing a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the zinc salts.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.

- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield pure **Ethyl 3-hydroxy-3-methylbutanoate-d6**.

Spectroscopic Analysis

Mass Spectrometry

The mass spectrum of the non-deuterated Ethyl 3-hydroxy-3-methylbutanoate shows a molecular ion peak (M^+) at m/z 146.^{[2][7]} Key fragmentation patterns would involve the loss of an ethyl group (-29), a water molecule (-18), and cleavage of the C-C bond adjacent to the hydroxyl group. For the deuterated analogue, the molecular ion peak is expected at m/z 152, reflecting the presence of six deuterium atoms. The fragmentation pattern would be similar, but with shifts in the m/z values of fragments containing the deuterated methyl groups.

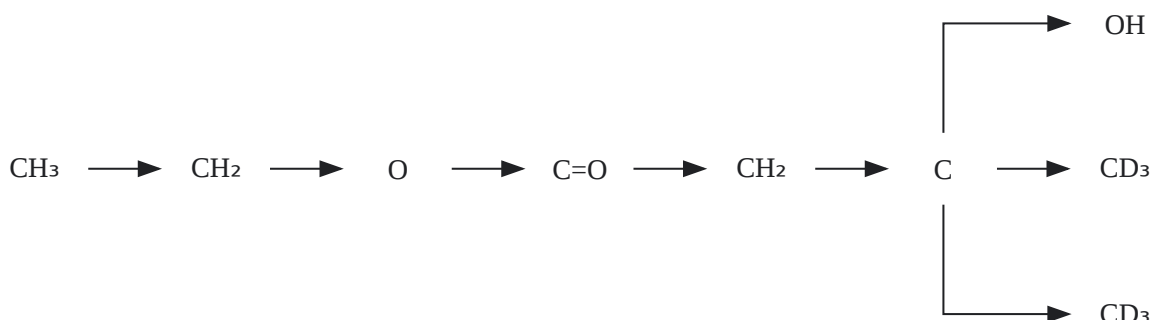
Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental NMR spectra for **Ethyl 3-hydroxy-3-methylbutanoate-d6** are not publicly available. However, the expected ^1H and ^{13}C NMR spectra can be predicted based on the structure and comparison with the non-deuterated analogue.

- ^1H NMR: The spectrum of the non-deuterated compound exhibits signals for the ethyl group (a triplet and a quartet), a singlet for the methylene protons adjacent to the carbonyl group, and a singlet for the two methyl groups. In the ^1H NMR spectrum of the d6-compound, the singlet corresponding to the two methyl groups at approximately 1.2 ppm would be absent. The other signals for the ethyl and methylene protons would remain.
- ^{13}C NMR: The ^{13}C NMR spectrum of the non-deuterated compound shows distinct signals for the carbonyl carbon, the quaternary carbon bearing the hydroxyl group, the methylene carbon, the two equivalent methyl carbons, and the two carbons of the ethyl group. In the spectrum of the d6-compound, the signal for the deuterated methyl carbons would appear as a multiplet due to C-D coupling and would be significantly broader and less intense compared to the corresponding signal in the non-deuterated spectrum.
- ^2H NMR: A deuterium NMR spectrum would show a single resonance corresponding to the six equivalent deuterium atoms of the two $-\text{CD}_3$ groups.

Visualizations

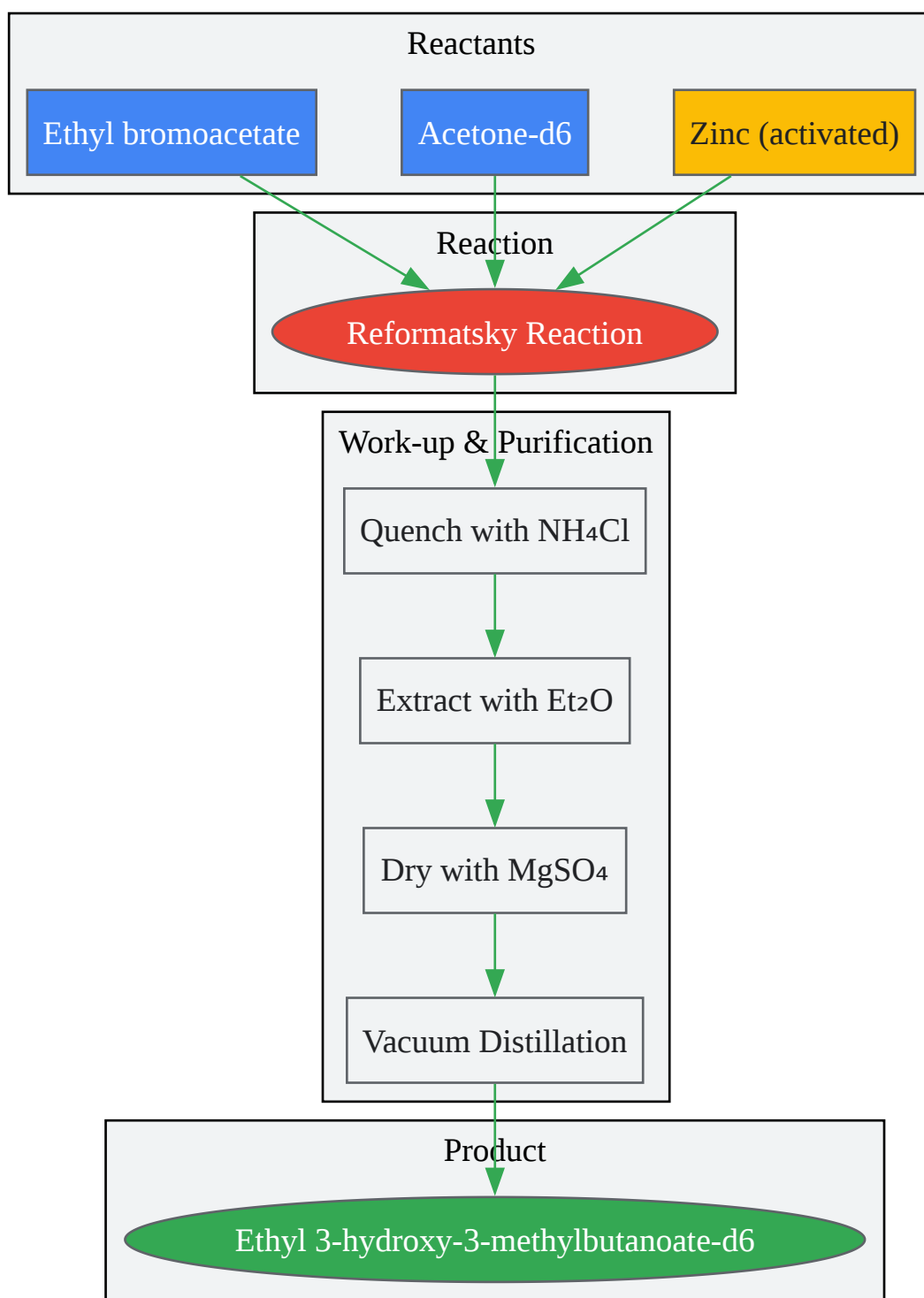
Molecular Structure



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Caption: Chemical structure of **Ethyl 3-hydroxy-3-methylbutanoate-d6**.

Synthetic Workflow: Reformatsky Reaction



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Caption: Proposed synthetic workflow for **Ethyl 3-hydroxy-3-methylbutanoate-d6**.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Ethyl 3-hydroxy-3-methylbutanoate-d6]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556995/docs#in-depth-technical-guide-ethyl-3-hydroxy-3-methylbutanoate-d6>]

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